

An In-depth Technical Guide to 16:1 Cholesteryl Ester-d7

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Compound of Interest

Compound Name: 16:1 Cholesteryl ester-d7

Cat. No.: B15553729

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **16:1 Cholesteryl ester-d7**, a deuterated analog of the endogenous cholesteryl palmitoleate. This isotopically labeled lipid is a critical tool in advanced biomedical research, particularly in the field of lipidomics. Its primary application lies in its use as an internal standard for the precise and accurate quantification of cholesteryl esters in biological samples using mass spectrometry. This guide will detail its molecular properties, applications, and provide exemplary experimental protocols for its use.

Core Molecular Data

16:1 Cholesteryl ester-d7 is a synthetic molecule where seven hydrogen atoms on the terminal isopropyl group of the cholesterol tail have been replaced with deuterium. This isotopic labeling results in a mass shift that allows it to be distinguished from its endogenous, non-labeled counterpart by a mass spectrometer, without significantly altering its chemical and physical properties.

Property	Value
Molecular Weight	630.09
Empirical Formula	C ₄₃ H ₆₇ D ₇ O ₂
CAS Number	1416275-33-6

Applications in Research

The primary utility of **16:1 Cholesteryl ester-d7** stems from its role as an internal standard in quantitative mass spectrometry. In lipidomics, where the goal is to quantify hundreds of different lipid species in a complex biological sample, internal standards are essential for correcting for variations in sample preparation and instrument response.

Key applications include:

- **Metabolic Tracer:** By introducing **16:1 Cholesteryl ester-d7** into a biological system, researchers can trace its metabolism and understand the dynamics of cholesteryl ester synthesis, transport, and catabolism.
- **Quantification of Endogenous Cholesteryl Esters:** It serves as an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) based methods to quantify cholesteryl palmitoleate and other cholesteryl esters in various biological matrices such as plasma, serum, tissues, and cells.
- **Disease Biomarker Discovery:** Accurate quantification of cholesteryl esters is crucial in studying various diseases, including cardiovascular disease, metabolic syndrome, and certain cancers, where lipid metabolism is often dysregulated.

Experimental Protocols

The following is a representative protocol for the quantification of cholesteryl esters in human plasma using **16:1 Cholesteryl ester-d7** as an internal standard.

Sample Preparation (Lipid Extraction)

A common and effective method for extracting lipids from plasma is the Bligh-Dyer method or variations thereof.

- Materials:
 - Human plasma
 - **16:1 Cholesteryl ester-d7** internal standard solution (in chloroform/methanol)
 - Chloroform
 - Methanol
 - Deionized water
 - Centrifuge tubes
- Procedure:
 - To 100 μ L of plasma in a glass tube, add a known amount of **16:1 Cholesteryl ester-d7** internal standard.
 - Add 1.4 mL of a 1:1 (v/v) mixture of chloroform and methanol.
 - Vortex the mixture thoroughly for 1 minute to ensure complete mixing and protein precipitation.
 - Add 0.4 mL of chloroform and vortex for 30 seconds.
 - Add 0.4 mL of deionized water and vortex for 30 seconds.
 - Centrifuge the sample at 2000 x g for 10 minutes to separate the phases.
 - Carefully collect the lower organic phase, which contains the lipids, using a glass pipette.
 - Dry the collected organic phase under a stream of nitrogen gas.
 - Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., 100 μ L of 1:1 v/v butanol/methanol).

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF instrument).
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size).
 - Mobile Phase A: Acetonitrile/Water (60:40) with 10 mM ammonium formate.
 - Mobile Phase B: Isopropanol/Acetonitrile (90:10) with 10 mM ammonium formate.
 - Gradient: A suitable gradient to separate the cholesteryl esters from other lipid classes. For example, starting with a low percentage of mobile phase B and increasing it over time.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 50°C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Scan Mode: Multiple Reaction Monitoring (MRM) is typically used for quantification.
 - MRM Transitions:
 - 16:1 Cholesteryl Ester (endogenous): Precursor ion $[M+NH_4]^+$ $\rightarrow$ Product ion (e.g., the cholesterol backbone fragment).
 - **16:1 Cholesteryl ester-d7** (internal standard): Precursor ion $[M+NH_4]^+$ $\rightarrow$ Product ion (the corresponding deuterated cholesterol backbone fragment).
 - Instrument Parameters: Optimize parameters such as capillary voltage, source temperature, and collision energy for maximum sensitivity.

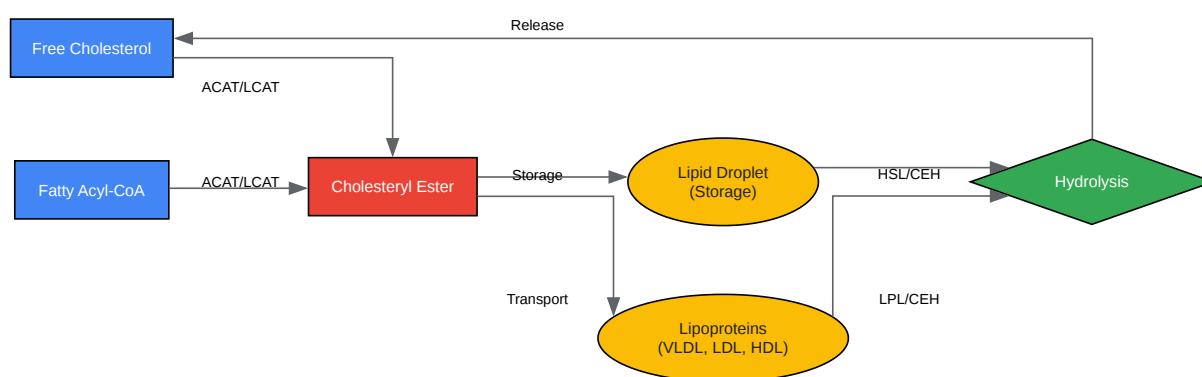
Data Analysis and Quantification

- Integrate the peak areas for the endogenous 16:1 Cholesteryl ester and the **16:1 Cholesteryl ester-d7** internal standard.
- Calculate the ratio of the peak area of the endogenous analyte to the peak area of the internal standard.
- Generate a calibration curve using known concentrations of a non-deuterated 16:1 Cholesteryl ester standard with a fixed amount of the internal standard.
- Determine the concentration of the endogenous 16:1 Cholesteryl ester in the sample by interpolating its peak area ratio on the calibration curve.

Signaling Pathways and Workflows

Cholesteryl Ester Metabolism

Cholesteryl esters are central to cholesterol homeostasis. They are formed from cholesterol and fatty acids and are the primary form in which cholesterol is stored in cells and transported in lipoproteins.

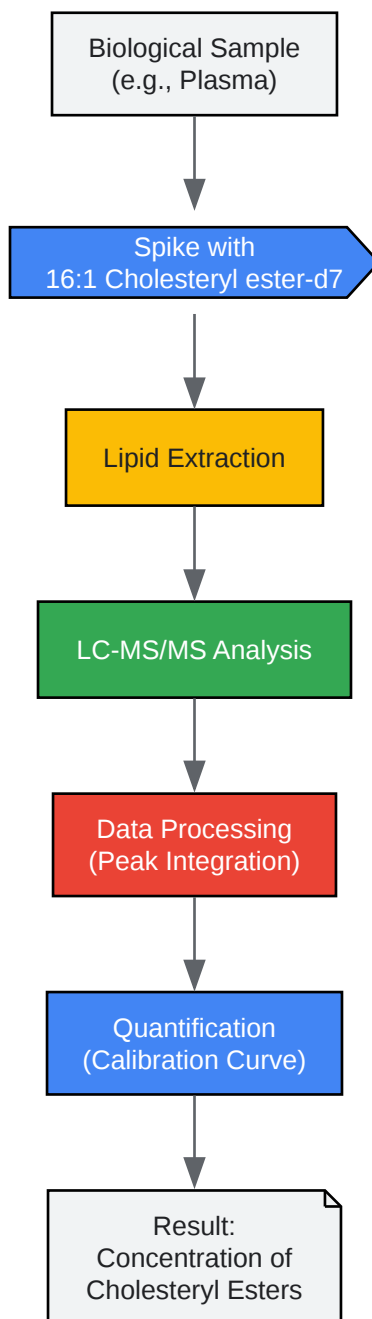


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Caption: Simplified pathway of cholesteryl ester synthesis, storage, and hydrolysis.

Experimental Workflow for Lipidomics Analysis

The following diagram illustrates the typical workflow for a lipidomics experiment utilizing **16:1 Cholesteryl ester-d7**.



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Caption: Workflow for quantitative lipidomics using a deuterated internal standard.

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